

A Technical Guide to the Physical Properties of Potassium Tungstate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium tungstate

Cat. No.: B3029771

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the melting point and density of **potassium tungstate** (K_2WO_4). It is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for the characterization of this inorganic compound. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visual representation of the workflow for determining these fundamental physical properties.

Core Physical Properties of Potassium Tungstate

Potassium tungstate is a white crystalline powder, also appearing as colorless crystals.^{[1][2]} It is known for its solubility in water and insolubility in alcohol.^{[1][3]} The compound is hygroscopic, meaning it readily absorbs moisture from the air.^[4]

Data Presentation: Melting Point and Density

The melting point and density of **potassium tungstate** have been determined and are summarized in the table below. These values are critical for various applications, including its use as an analytical reagent, in the production of bronze, and in the refinement of tungsten.^{[1][4]}

Physical Property	Value	Conditions
Melting Point	921 °C	(lit.) [1] [3] [4] [5] [6] [7] [8]
923 °C		
Density	3.12 g/mL	at 25 °C (lit.) [3] [5] [6] [7] [8] [9]
3.12 g/cm ³	at 25 °C [10]	
3.11 g/cm ³	at 20 °C [11]	

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the melting point and density of an inorganic salt like **potassium tungstate**.

Determination of Melting Point

The melting point of a crystalline solid is a fundamental physical property used for identification and purity assessment. For a high-melting-point inorganic compound such as **potassium tungstate**, a capillary melting point apparatus is a suitable instrument.

Principle: A small, finely powdered sample is heated at a controlled rate, and the temperature range from the first sign of melting to the complete liquefaction of the sample is recorded as the melting point range.[\[12\]](#)[\[13\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[13\]](#)[\[14\]](#)
- Capillary tubes (sealed at one end)[\[15\]](#)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **potassium tungstate** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.[14]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface, or dropped through a long glass tube, to pack the sample into the sealed end. The sample height should be approximately 2-3 mm.[15]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.[14]
- Heating and Observation:
 - For a substance with a known high melting point, the apparatus can be heated rapidly to a temperature about 20-30 °C below the expected melting point (around 890 °C for **potassium tungstate**).[15]
 - The heating rate is then reduced to a slow and steady rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer. [13]
 - The sample is observed through the magnifying eyepiece.
- Data Recording:
 - The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.[12]
 - For a pure substance, this range is typically narrow.

Determination of Density

The density of a solid can be determined by measuring its mass and volume. For a powdered solid like **potassium tungstate**, the density is typically determined using a pycnometer or by the principle of fluid displacement.

Principle: Density is calculated as mass per unit volume ($\rho = m/V$). The mass is measured using an analytical balance, and the volume can be determined by measuring the volume of a liquid displaced by the solid.^[16]

Apparatus:

- Analytical balance
- Pycnometer or a graduated cylinder
- A liquid in which **potassium tungstate** is insoluble (e.g., a non-polar solvent like toluene or kerosene, as it is soluble in water)
- Spatula
- Thermometer

Procedure (using a graduated cylinder):

- Mass Measurement: A known mass of **potassium tungstate** powder is accurately weighed using an analytical balance.
- Initial Volume Measurement: A specific volume of the chosen inert liquid is measured in a graduated cylinder. The initial volume (V_1) is recorded by reading the bottom of the meniscus.
- Displacement: The weighed **potassium tungstate** powder is carefully added to the liquid in the graduated cylinder, ensuring no loss of material and no splashing of the liquid. It is important to ensure all the powder is submerged and any air bubbles are removed.
- Final Volume Measurement: The new volume of the liquid plus the submerged solid (V_2) is recorded.
- Calculation:
 - The volume of the **potassium tungstate** sample is the difference between the final and initial volume readings ($V = V_2 - V_1$).

- The density (ρ) is then calculated by dividing the mass (m) of the sample by its volume (V): $\rho = m / V$.
- Temperature Control: The temperature of the liquid should be recorded as density is temperature-dependent.[\[17\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the physical properties of **potassium tungstate**.



[Click to download full resolution via product page](#)

Workflow for determining physical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. news.chinatungsten.com [news.chinatungsten.com]
- 2. Potassium Tungstate-tungstate manufacturer and supplier CHINATUNGSTEN ONLINE [tungstate.net]
- 3. POTASSIUM TUNGSTATE CAS#: 7790-60-5 [m.chemicalbook.com]
- 4. chembk.com [chembk.com]
- 5. Potassium tungstate 94 7790-60-5 [sigmaaldrich.com]
- 6. echemi.com [echemi.com]
- 7. echemi.com [echemi.com]
- 8. 钨酸钾 94% | Sigma-Aldrich [sigmaaldrich.com]
- 9. sajanoverseas.org [sajanoverseas.org]
- 10. americanelements.com [americanelements.com]
- 11. potassium tungstate [chemister.ru]
- 12. ursinus.edu [ursinus.edu]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- 14. community.wvu.edu [community.wvu.edu]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. sites.evergreen.edu [sites.evergreen.edu]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Potassium Tungstate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029771#melting-point-and-density-of-potassium-tungstate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com